

Proper Disposal of Santene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Santene

Cat. No.: B3343431

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For researchers, scientists, and drug development professionals handling **Santene** (CAS No. 529-16-8), a bicyclic monoterpene, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.^{[1][2][3]} While specific disposal guidelines for **Santene** are not readily available, established procedures for hydrocarbon solvents provide a framework for its safe management.^{[4][5][6]} This guide outlines the essential steps and safety precautions for the proper disposal of **Santene** waste.

Chemical and Physical Properties of Santene

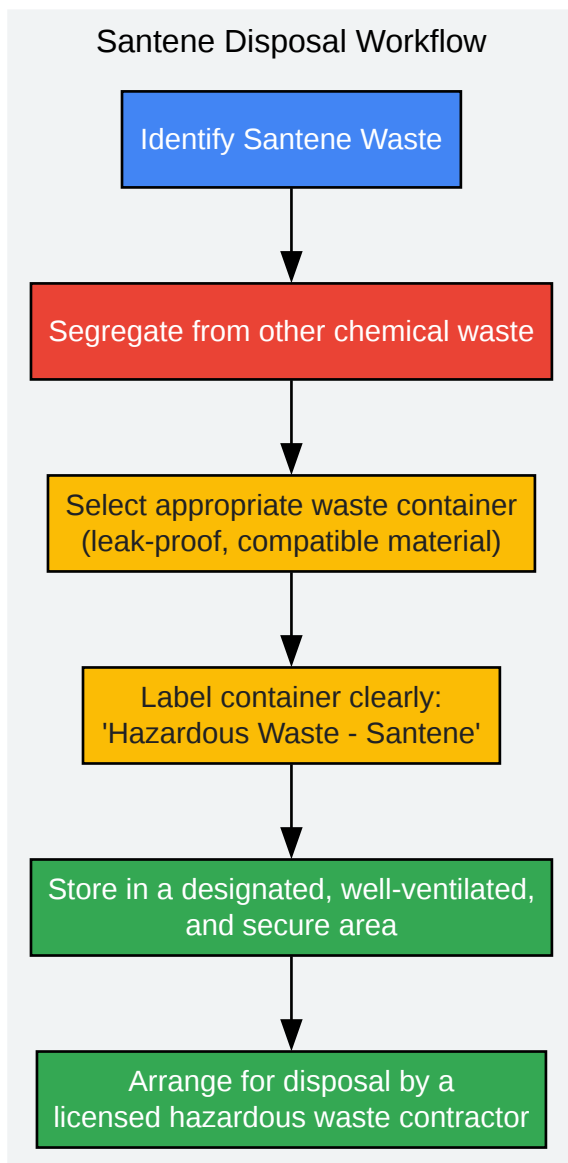
A clear understanding of **Santene**'s properties is fundamental to its safe handling and disposal.

Property	Value
CAS Number	529-16-8
Molecular Formula	C9H14
Molecular Weight	122.21 g/mol
Appearance	Not specified, but likely a liquid
Flash Point	82.00 °F (27.78 °C) (TCC) ^[7]
Boiling Point	140-141 °C
Solubility	Insoluble in water

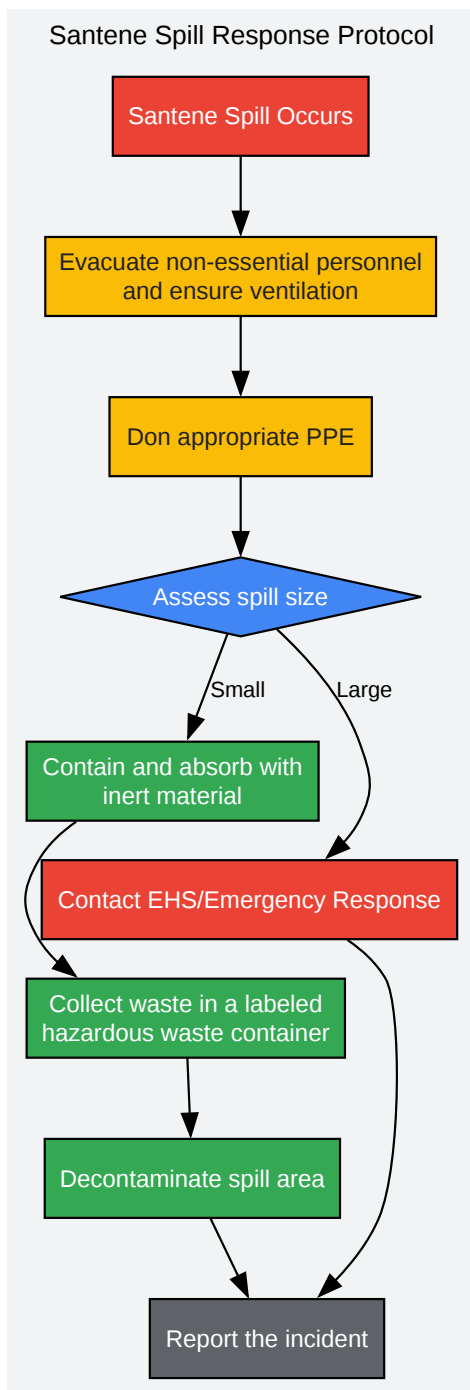
Santene Disposal Workflow

The following diagram outlines the decision-making process and necessary steps for the proper disposal of **Santene** waste in a laboratory setting.

Santene Disposal Workflow



Santene Spill Response Protocol



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